

1-Bromoheptane-d3: A Comprehensive Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: 1-Bromoheptane-d3

Cat. No.: B3044151

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the safety and handling precautions for **1-Bromoheptane-d3**. While specific safety data for the deuterated form is not readily available, the information presented here is based on the well-documented properties of its non-deuterated analogue, 1-Bromoheptane, supplemented with best practices for handling deuterated compounds. It is imperative for all personnel handling this chemical to be thoroughly familiar with its potential hazards and the prescribed safety protocols to mitigate risks in the laboratory and during drug development processes.

Chemical and Physical Properties

1-Bromoheptane-d3 is a deuterated version of 1-bromoheptane, where three hydrogen atoms have been replaced by deuterium. This isotopic labeling is primarily for use in research, particularly in tracer studies and as an internal standard in mass spectrometry. The physical and chemical properties of **1-Bromoheptane-d3** are expected to be very similar to those of 1-Bromoheptane.

Table 1: Physical and Chemical Properties of 1-Bromoheptane

| Property | Value | Reference |
|-------------------|--|-----------|
| Molecular Formula | C7H15Br | [1][2] |
| Molecular Weight | 179.10 g/mol | [1][3] |
| Appearance | Colorless to slightly yellow liquid | [4][5][6] |
| Boiling Point | 180 °C (356 °F) at 760 mmHg | [2][3] |
| Melting Point | -58 °C (-72.4 °F) | [2][3] |
| Flash Point | 60 °C (140 °F) - closed cup | [3][7] |
| Density | 1.14 g/mL at 25 °C | [3] |
| Vapor Density | 6.18 (vs air) | [3] |
| Solubility | Insoluble in water; soluble in common organic solvents.[5] | |
| Refractive Index | n _{20/D} 1.4499 | [3] |

Hazard Identification and GHS Classification

1-Bromoheptane is classified as a flammable liquid and may cause irritation upon contact.[1][4]

The GHS classification for 1-Bromoheptane is as follows, and it is prudent to apply the same classification to its deuterated form.

Table 2: GHS Hazard Classification for 1-Bromoheptane

| Hazard Class | Hazard Category | Hazard Statement |
|---|-----------------|--|
| Flammable Liquids | 3 | H226: Flammable liquid and vapor.[1] |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation.[1] |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation.[1] |
| Acute Toxicity, Inhalation | 4 | H332: Harmful if inhaled.[2] |
| Specific target organ toxicity — Single exposure (Respiratory tract irritation) | 3 | H335: May cause respiratory irritation.[2] |

Signal Word: Warning[1]

Hazard Pictograms:

- GHS02: Flame[3]
- GHS07: Exclamation Mark

Toxicological Information

The toxicological properties of **1-Bromoheptane-d3** have not been fully investigated.[8] The data for 1-Bromoheptane should be used as a primary reference for assessing potential health effects.

Table 3: Acute Toxicity Data for 1-Bromoheptane

| Route of Exposure | Species | Value | Reference |
|-------------------|---------|--------------------------------------|-----------|
| Inhalation | Mouse | LC50 = 12,000 mg/m ³ /2hr | [1][8] |

Potential Health Effects:

- Inhalation: Harmful if inhaled.[2] Vapors may cause dizziness or suffocation and irritation to the respiratory tract.[8]
- Skin Contact: Causes skin irritation.[1]
- Eye Contact: Causes serious eye irritation.[1]
- Ingestion: May cause irritation of the digestive tract.[8]

Safe Handling and Storage

Proper handling and storage are critical to ensure the safety of laboratory personnel and to maintain the isotopic purity of **1-Bromoheptane-d3**.

Personal Protective Equipment (PPE)

A comprehensive assessment of the risks should be conducted before handling. The following PPE is mandatory:

- Eye Protection: Chemical safety goggles or a face shield.[9]
- Hand Protection: Compatible chemical-resistant gloves (e.g., nitrile rubber). Gloves must be inspected prior to use and disposed of properly after.[9]
- Skin and Body Protection: A lab coat or other protective clothing to prevent skin contact.[10]
- Respiratory Protection: If working outside a fume hood or in poorly ventilated areas, a NIOSH-approved respirator with an appropriate cartridge for organic vapors is necessary.[9]

Engineering Controls

- Work should be performed in a well-ventilated area, preferably within a chemical fume hood. [2][6]
- An eyewash station and safety shower must be readily accessible in the work area.[8]

General Handling Precautions

- Avoid contact with skin, eyes, and clothing.[7][10]

- Do not breathe vapors or mist.[\[10\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources. No smoking.[\[2\]](#)[\[10\]](#)
- Use only non-sparking tools and take precautionary measures against static discharge.[\[2\]](#)[\[7\]](#)
- Handle in accordance with good industrial hygiene and safety practices. Wash hands thoroughly after handling and before breaks.[\[9\]](#)

Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[\[2\]](#)[\[7\]](#)
- Keep away from heat, sparks, and flame.[\[2\]](#)
- Store in a designated flammables area.[\[8\]](#)
- Protect from light and moisture to maintain isotopic purity.[\[11\]](#)
- For long-term storage, refrigeration at temperatures of -20°C is often recommended for deuterated compounds.[\[12\]](#)
- Store under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.[\[12\]](#)

Experimental Protocols: Handling Deuterated Compounds

Maintaining the isotopic integrity of **1-Bromoheptane-d3** is crucial for its intended applications. The following protocols outline best practices for handling deuterated standards.

Preventing Hydrogen-Deuterium (H-D) Exchange

Moisture is a primary cause of H-D exchange, which can compromise the isotopic purity of the compound.[\[11\]](#)

- Dry Atmosphere: Handle the compound in a dry atmosphere, such as under a stream of dry nitrogen or argon, or within a glove box.[\[11\]](#)

- Dry Glassware: Use thoroughly dried glassware for all manipulations.
- Solvent Choice: Use aprotic solvents when possible. Avoid acidic or basic solutions which can catalyze H-D exchange.[\[12\]](#)

Preparation of Stock Solutions

- Acclimatization: Allow the sealed container of **1-Bromoheptane-d3** to warm to ambient laboratory temperature before opening to prevent condensation of atmospheric moisture.[\[11\]](#)
- Inert Atmosphere: Perform all transfers and dilutions under an inert atmosphere.
- Weighing/Measuring: Accurately measure the required volume of the liquid standard.
- Dissolution: Dissolve in a suitable, high-purity aprotic solvent in a Class A volumetric flask.
- Mixing: Cap the flask securely and mix the solution thoroughly.
- Storage: Transfer the stock solution to a clean, dry, and clearly labeled amber vial with a PTFE-lined cap and store under the recommended conditions.[\[11\]](#)

Emergency Procedures

First Aid Measures

Table 4: First Aid Procedures for 1-Bromoheptane Exposure

| Exposure Route | First Aid Measures | Reference |
|----------------|--|------------|
| Inhalation | Remove victim to fresh air and keep at rest in a position comfortable for breathing. If breathing is difficult, give oxygen. Seek medical attention if you feel unwell. | [7][10] |
| Skin Contact | Take off immediately all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes. Get medical advice/attention. | [2][7][10] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Get medical advice/attention. | [2][7][10] |
| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Call a physician or poison control center immediately. | [2][9] |

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical powder, or foam.[10]
- Unsuitable Extinguishing Media: Do not use a heavy water stream.[10]
- Specific Hazards: Flammable liquid and vapor. Vapors may form explosive mixtures with air. [10] Containers may explode when heated.[7]

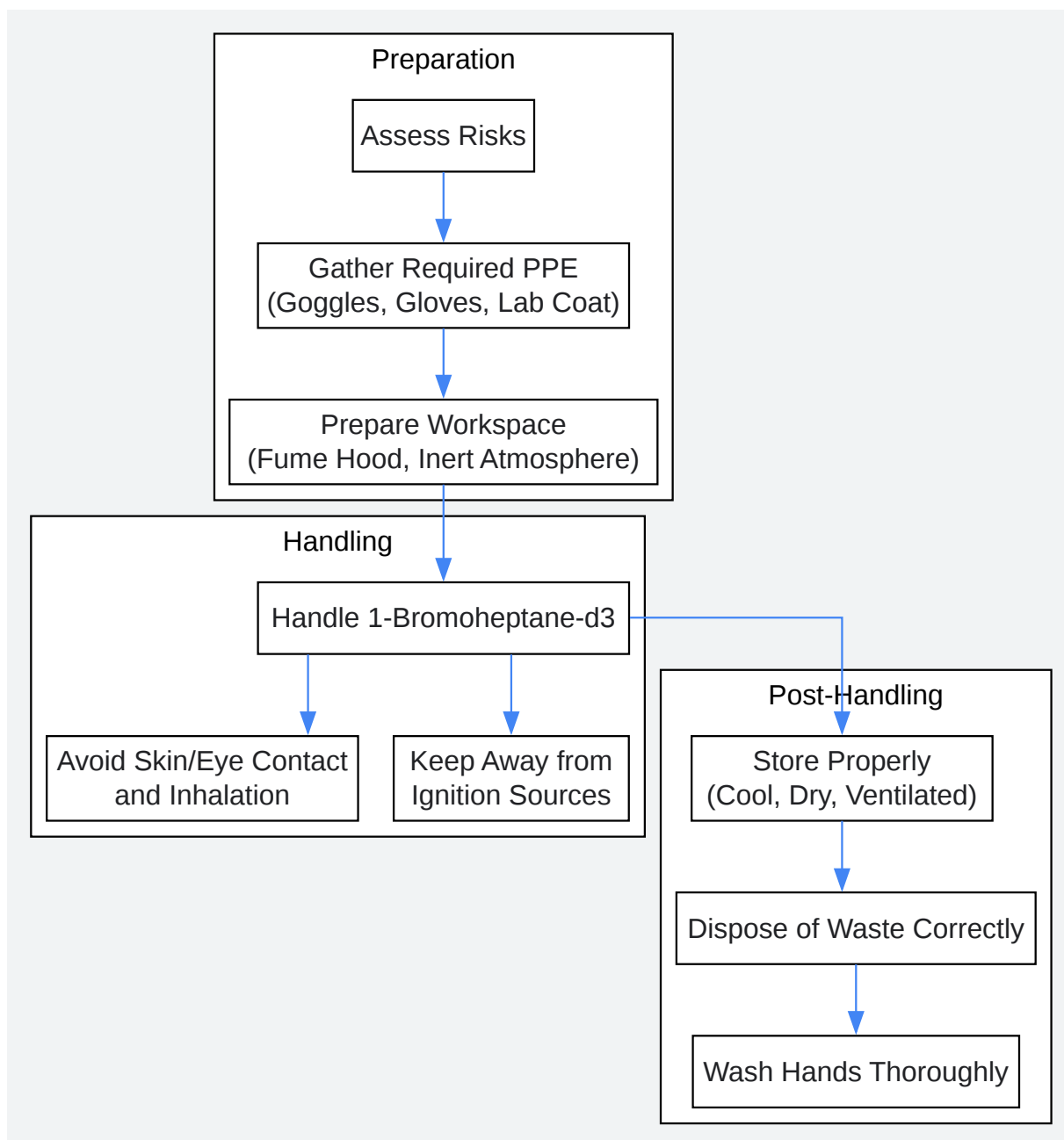
- Protective Equipment: Wear a self-contained breathing apparatus (SCBA) and full protective gear.^{[7][9]}

Accidental Release Measures

- Personal Precautions: Evacuate unnecessary personnel. Remove all sources of ignition.^[10] Use personal protective equipment as required.^[2]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.^[9]
- Methods for Cleaning Up: Absorb the spill with inert material (e.g., sand, diatomaceous earth) and place it in a suitable, closed container for disposal.^{[2][10]} Use spark-proof tools and explosion-proof equipment.^[2]

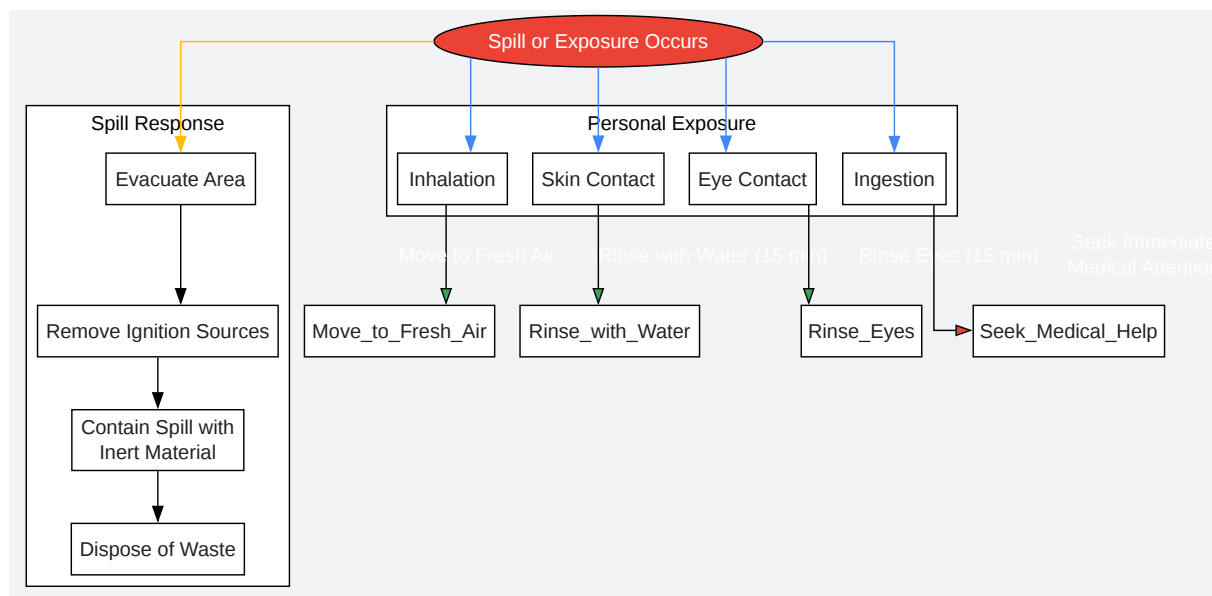
Visualized Workflows and Relationships

The following diagrams illustrate key safety and handling workflows for **1-Bromoheptane-d3**.



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Caption: General workflow for handling **1-Bromoheptane-d3**.



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Caption: Emergency response plan for spills and exposures.

This technical guide is intended to provide comprehensive safety and handling information for **1-Bromoheptane-d3**. It is the responsibility of the user to ensure that all safety precautions are strictly followed. Always refer to the most current Safety Data Sheet (SDS) provided by the manufacturer before use.

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